

2-(2-Chloroethoxy)ethyl acetate reaction mechanism

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)ethyl acetate

CAS No.: 14258-40-3

Cat. No.: B078466

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Application Note: **2-(2-Chloroethoxy)ethyl Acetate** as a Bifunctional PEGylation Linker

Executive Summary

This guide details the mechanistic principles and experimental protocols for utilizing **2-(2-Chloroethoxy)ethyl acetate** (CAS: 14258-40-3) in medicinal chemistry. As a protected derivative of diethylene glycol monochlorohydrin, this molecule serves as a critical "short-chain" PEG linker (PEG2). Its dual functionality—an electrophilic alkyl chloride and a hydrolytically stable acetate ester—allows for the precise, mono-selective attachment of diethylene glycol units to nucleophilic drug scaffolds (phenols, amines, or thiols).

Key Applications:

- **PROTAC Linker Synthesis:** Creating defined-length spacers between E3 ligase ligands and target protein warheads.
- **Solubility Enhancement:** Introducing polar ether oxygen atoms to lipophilic APIs to improve pharmacokinetic profiles.

- Precursor Synthesis: Generation of benzo-crown ethers via subsequent cyclization.

Chemical Identity & Safety Profile

Before initiating workflows, operators must acknowledge the specific hazards associated with alkylating agents.

Property	Data
IUPAC Name	2-(2-Chloroethoxy)ethyl acetate
CAS Number	14258-40-3
Formula	
Molecular Weight	166.60 g/mol
Boiling Point	228°C (approx.) ^[1] ^[2]
Solubility	Soluble in MeCN, DMF, DCM, Ethyl Acetate; Slightly soluble in water.

Critical Safety Warning (H341): This compound is an alkylating agent. It carries a GHS classification of H341 (Suspected of causing genetic defects).^[2]

- Engineering Controls: All weighing and transfers must occur within a certified fume hood.
- PPE: Double nitrile gloves and safety goggles are mandatory.
- Decontamination: Spills should be treated with dilute ammonia or nucleophilic scavenger solutions (e.g., thiosulfate) to quench the alkyl chloride.

Mechanistic Insight: The "Anchored" Substitution

The utility of **2-(2-Chloroethoxy)ethyl acetate** relies on a Nucleophilic Substitution (

) at the terminal carbon. Unlike simple alkyl chlorides, the reaction rate and solubility of this molecule are influenced by the ether oxygen atoms.

Reaction Pathway

The reaction proceeds via a concerted

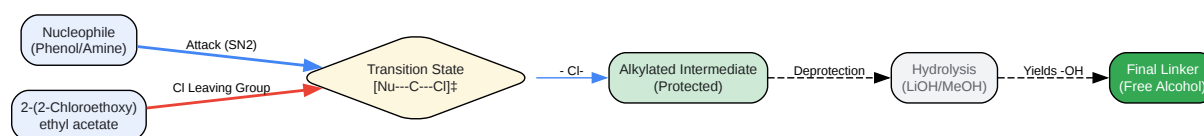
mechanism. However, the presence of the ether oxygen at the

-position relative to the chloride can provide anchimeric assistance (neighboring group participation), stabilizing the transition state and potentially retaining configuration if the carbon were chiral (though it is achiral here).

The acetate group serves two roles:

- Protection: It prevents polymerization (self-alkylation) that would occur if the terminal hydroxyl were free.
- Lipophilicity: It increases solubility in organic solvents (DCM, EtOAc) compared to the free alcohol, facilitating workup.

Mechanistic Diagram



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Figure 1: Mechanistic pathway showing the SN2 alkylation followed by optional acetate hydrolysis.

Validated Protocol: Phenolic O-Alkylation

This protocol describes the attachment of the linker to a phenolic substrate (e.g., 4-nitrophenol or a tyrosine residue derivative). This is the industry-standard method for creating "Linker-Drug" conjugates.

Reagents & Equipment

- Substrate: Phenol derivative (1.0 equiv)

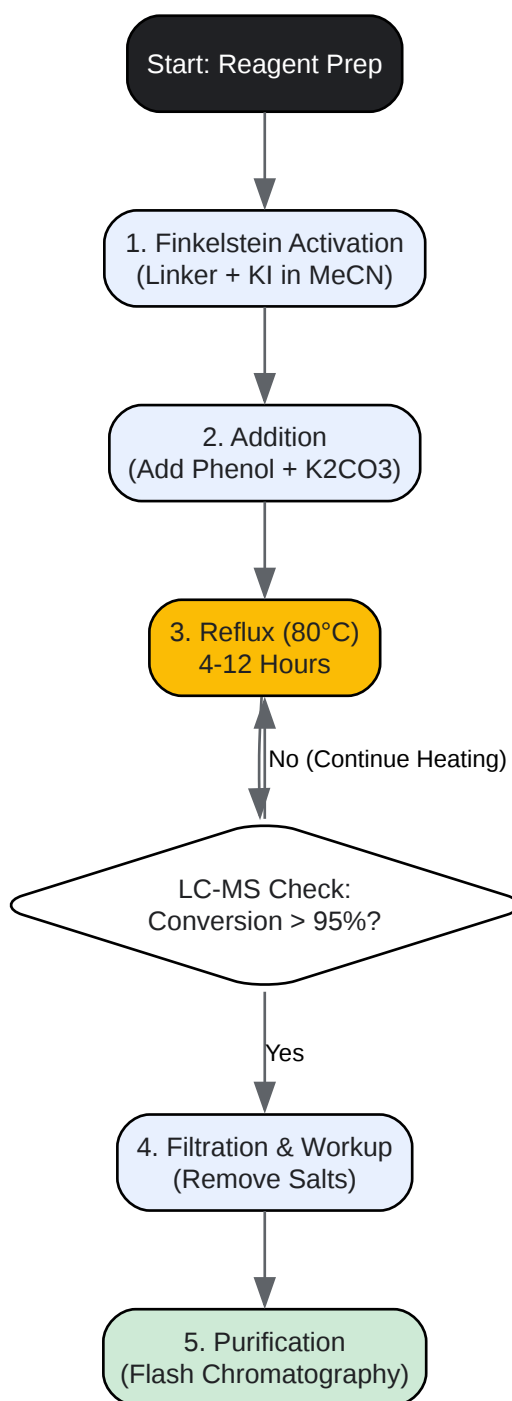
- Linker: **2-(2-Chloroethoxy)ethyl acetate** (1.2 - 1.5 equiv)
- Base: Potassium Carbonate (
, anhydrous, powdered (2.0 equiv)
- Catalyst: Potassium Iodide (KI) (0.1 equiv) – Crucial for Finkelstein exchange.
- Solvent: Acetonitrile (MeCN) or DMF (Dry).
- Atmosphere: Nitrogen or Argon.

Step-by-Step Procedure

- Activation (Finkelstein In-Situ):
 - To a reaction flask equipped with a magnetic stir bar and reflux condenser, add **2-(2-Chloroethoxy)ethyl acetate** (1.5 equiv) and Potassium Iodide (0.1 equiv) in dry MeCN.
 - Stir at RT for 15 minutes. Note: The solution may yellow slightly due to transient iodine species; this indicates active halogen exchange (
, creating a better leaving group.
- Nucleophile Addition:
 - Add the Phenol Substrate (1.0 equiv) and
(2.0 equiv).
 - Expert Tip: If the phenol is oxidation-sensitive, purge the solvent with nitrogen for 10 minutes prior to addition.
- Reaction:
 - Heat the mixture to 80°C (reflux for MeCN) or 90°C (for DMF).
 - Monitor via TLC or LC-MS.

- Timecourse: Reaction typically reaches completion in 4–12 hours. The acetate group is generally stable under these anhydrous basic conditions.
- Workup (Extraction):
 - Cool to room temperature.^[3]
 - Filter off the solid inorganic salts (, KCl, KI). Rinse the pad with Ethyl Acetate.
 - Concentrate the filtrate under reduced pressure.^[4]
 - Redissolve the residue in Ethyl Acetate and wash with Water () and Brine ().
 - Dry over , filter, and concentrate.^[4]
- Purification:
 - The product is usually an oil. Purify via Silica Gel Chromatography (Hexanes:Ethyl Acetate gradient).
 - QC Check: Verify the presence of the acetate carbonyl peak in IR () and the ester methyl singlet in -NMR ().

Experimental Workflow Diagram



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Figure 2: Operational workflow for the synthesis of PEGylated intermediates.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (<40%)	Incomplete substitution due to poor leaving group.	Ensure KI (0.1 - 0.2 eq) is added. Switch solvent to DMF to increase reaction temperature to 100°C.
Acetate Hydrolysis	Presence of water in the reaction.	Use anhydrous solvents and dry in an oven before use. Avoid hydroxide bases (NaOH/KOH).
Polymerization	Impure reagent containing free alcohol.	Check the purity of the starting acetate. If -OH is present, it will compete as a nucleophile.
Emulsions during Workup	PEG chains acting as surfactants.	Saturate the aqueous layer with NaCl (solid) during extraction. Do not shake vigorously; use gentle inversion.

References

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